

Benzoximate: A Technical Overview of an Acaricidal Agent

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Compound of Interest

Compound Name: Benzoximate

Cat. No.: B8774726

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Introduction

Benzoximate is a non-systemic acaricide, primarily effective against mites through contact and stomach action. Historically, it has been used to control all life stages of spider mites on various fruit crops and ornamental plants. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, and available experimental protocols. Due to its status as an obsolete pesticide, detailed information regarding its specific synthesis pathway and precise molecular mechanism of action is limited in publicly accessible literature.

Chemical Identity

IUPAC Name: benzoic (EZ)-3-chloro-N-ethoxy-2,6-dimethoxybenzenecarboximide anhydride[1]

Systematic Name: (3-chloro-2,6-dimethoxyphenyl)(ethoxyimino)methyl benzoate[2][3]

CAS Registry Number: 29104-30-1[1][4]

Molecular Formula: C₁₈H₁₈ClNO₅[1][4]

Molecular Weight: 363.79 g/mol [5]

Synonyms

Benzoximate is known by a variety of synonyms, including:

- Acarmate[1]
- Artaban[1]
- Aazomate[5]
- Azomate[1]
- Benzomate[5]
- Citrazon[1][5]
- Ethyl O-benzoyl-3-chloro-2,6-dimethoxybenzohydroxamate[5]
- NA-53[1]
- Benzoic acid, anhydride with 3-chloro-N-ethoxy-2,6-dimethoxybenzenecarboximidic acid[5]

Physicochemical and Toxicological Properties

The following tables summarize the key physicochemical and toxicological data for **Benzoximate**.

Table 1: Physicochemical Properties of Benzoximate

Property	Value	Reference
Melting Point	73 °C	--INVALID-LINK--
Boiling Point	483.3 °C at 760 mmHg (Predicted)	--INVALID-LINK--
Density	1.21 g/cm ³ (Predicted)	--INVALID-LINK--
Water Solubility	30.26 mg/L	--INVALID-LINK--
Vapor Pressure	1.7E-09 mmHg at 25°C	--INVALID-LINK--
Log P (Octanol-Water Partition Coefficient)	2.39	--INVALID-LINK--

Table 2: Toxicological Data for Benzoximate

Test Organism	Endpoint	Value	Reference
Fish	LC50	1.75 mg/L	--INVALID-LINK--
Aquatic Environment	GHS Classification	Harmful to aquatic life with long lasting effects (H412)	--INVALID-LINK--

Experimental Protocols

Synthesis of Benzoximate

Detailed, step-by-step experimental protocols for the synthesis of **Benzoximate** are not widely available in the public domain, likely due to its status as an obsolete and proprietary pesticide. However, the general synthetic route is understood to be a six-step process originating from resorcinol.[5] The synthesis involves key chemical transformations including:

- Methylation: Introduction of methyl groups.
- Carboxylation: Addition of a carboxyl group.
- Benzene Nucleochlorination: Chlorination of the benzene ring.
- Acylation: Introduction of an acyl group.
- Condensation: A reaction joining two molecules with the elimination of a small molecule like water.
- Benzoylation: Introduction of a benzoyl group.

This sequence of reactions ultimately leads to the formation of the bridged diphenyl structure with the necessary functional groups for its acaricidal activity.[6]

Determination of Benzoximate Residues in Crops

A detailed method for the analysis of **Benzoximate** residues in citrus fruits using High-Performance Liquid Chromatography (HPLC) has been established.

1. Extraction:

- A sample of the crop is extracted with a methanol/water solution.
- The extract is then partitioned into dichloromethane.

2. Concentration and Clean-up:

- The dichloromethane phase is concentrated under reduced pressure.
- The concentrated extract is purified using a Sep-Pak Florisil cartridge.

3. HPLC Analysis:

- The purified sample is analyzed by HPLC with UV detection at 235 nm.
- A Lichrospher PR-18 column is used for separation.

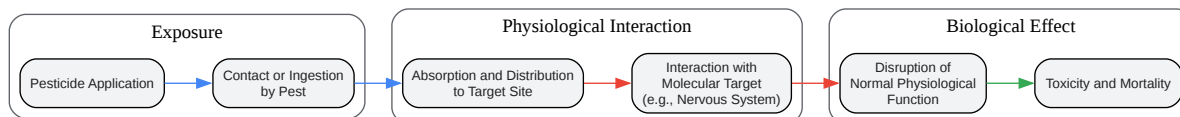
This method has demonstrated average recoveries of 92.4-94.9% with a detection limit of 0.05 ppm.

Mechanism of Action

The precise molecular mechanism of action for **Benzoximate** has not been fully elucidated in publicly available research. It is classified as a non-systemic acaricide that exerts its toxic effects on mites through both direct contact and ingestion.[6] The available information suggests that **Benzoximate** likely acts as a neurotoxin, disrupting the normal function of the mite's nervous system.[6] However, the specific molecular target, such as a particular receptor or enzyme, and the subsequent signaling pathways that are affected remain unknown. This lack of detailed information prevents the construction of a signaling pathway diagram.

Logical Workflow for Pesticide Action

While a specific signaling pathway for **Benzoximate** is not known, a general logical workflow for the action of a neurotoxic pesticide can be conceptualized.



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Caption: Generalized workflow of a neurotoxic pesticide from application to effect.

Conclusion

Benzoximate is a historically significant acaricide with a well-defined chemical structure and known physicochemical properties. While a general synthetic strategy and a detailed protocol for residue analysis exist, specific details on its synthesis and, critically, its molecular mechanism of action are not well-documented in accessible literature. This is a common challenge for older, obsolete agrochemicals. Further research, potentially through access to historical industry archives or advanced toxicological studies, would be necessary to fully elucidate its mode of action at the molecular level.

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